

Protocol for the Isolation and Purification of Carmichaenine A from *Aconitum carmichaelii*

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Compound of Interest

Compound Name: *Carmichaenine A*

Cat. No.: B15593909

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carmichaenine A is a C19-diterpenoid alkaloid isolated from the aerial parts of *Aconitum carmichaelii*. The *Aconitum* genus is a rich source of structurally diverse diterpenoid alkaloids, many of which exhibit significant biological activities. This document provides a detailed protocol for the isolation and purification of **Carmichaenine A**, based on established methodologies for the separation of analogous compounds from *Aconitum carmichaelii*. The protocol is intended to serve as a comprehensive guide for researchers in natural product chemistry, pharmacology, and drug development.

Data Presentation

The following table summarizes the quantitative data associated with a representative isolation process for diterpenoid alkaloids from *Aconitum carmichaelii*. These values are based on typical yields and purities reported in the literature for similar compounds and should be considered as a general reference.

Parameter	Value
Starting Plant Material (dried aerial parts)	5 kg
Crude Alkaloid Extract Yield	90 g
Weight of Purified Carmichaenine A	15.3 mg (representative)
Purity of Final Compound	>95% (as determined by HPLC)

Experimental Protocols

This section outlines the detailed methodology for the extraction, isolation, and purification of **Carmichaenine A** from the aerial parts of *Aconitum carmichaelii*.

1. Plant Material and Extraction

- Plant Material: The aerial parts of *Aconitum carmichaelii* are collected and air-dried.
- Extraction:
 - The dried plant material (5 kg) is powdered and extracted three times with 95% ethanol (EtOH) at room temperature, each time for 24 hours.
 - The EtOH extracts are combined and concentrated under reduced pressure to yield a crude extract.
 - The crude extract is suspended in 0.5% hydrochloric acid (HCl) and filtered.
 - The acidic solution is then washed with ethyl acetate (EtOAc) to remove non-alkaloidal components.
 - The aqueous layer is basified with 25% ammonium hydroxide (NH₄OH) to a pH of 9-10.
 - The basified solution is then extracted with chloroform (CHCl₃) to obtain the crude alkaloid fraction.
 - The CHCl₃ extract is concentrated under reduced pressure to yield the crude alkaloids (90 g).

2. Chromatographic Purification

The purification of **Carmichaenine A** from the crude alkaloid extract is achieved through a multi-step chromatographic process.

- Step 1: Column Chromatography on Silica Gel
 - The crude alkaloid extract is subjected to column chromatography on a silica gel column (200-300 mesh).
 - The column is eluted with a gradient of chloroform-methanol (CHCl₃-MeOH) (100:1 to 10:1, v/v) to yield several fractions (Fr. 1-10).
- Step 2: Further Separation by Column Chromatography
 - Fractions containing compounds with similar TLC profiles to known C₁₉-diterpenoid alkaloids are combined and further purified.
 - A selected fraction is subjected to another silica gel column and eluted with a gradient of petroleum ether-acetone (20:1 to 5:1, v/v) to afford sub-fractions.
- Step 3: Preparative High-Performance Liquid Chromatography (Prep-HPLC)
 - Sub-fractions showing the presence of **Carmichaenine A** (as identified by analytical HPLC-MS) are subjected to preparative HPLC for final purification.
 - HPLC Conditions:
 - Column: C₁₈ reversed-phase column (e.g., 250 x 10 mm, 5 μm).
 - Mobile Phase: A gradient of acetonitrile (ACN) and water (containing 0.1% formic acid).
 - Flow Rate: 2.0 mL/min.
 - Detection: UV at 235 nm.
 - The peak corresponding to **Carmichaenine A** is collected, and the solvent is removed under reduced pressure to yield the pure compound.

3. Structure Elucidation

The structure of the isolated **Carmichaenine A** is confirmed by extensive spectroscopic analysis, including:

- High-Resolution Electrospray Ionization Mass Spectrometry (HR-ESI-MS)
- One-dimensional (1D) Nuclear Magnetic Resonance (NMR) (^1H NMR, ^{13}C NMR)
- Two-dimensional (2D) NMR (COSY, HSQC, HMBC)

Visualizations

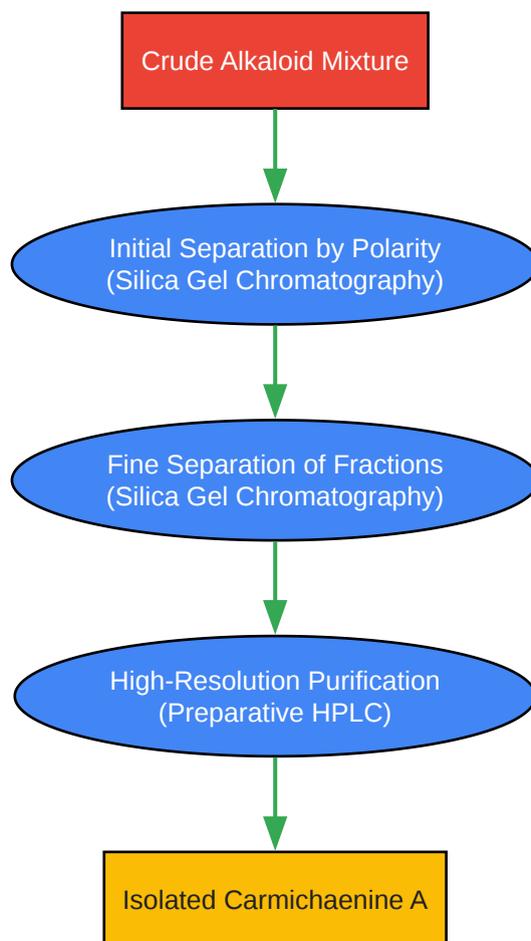
Experimental Workflow Diagram



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Caption: Workflow for the isolation and purification of **Carmichaenine A**.

Logical Relationship of Purification Steps



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Caption: Logical flow of the multi-step purification process.

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